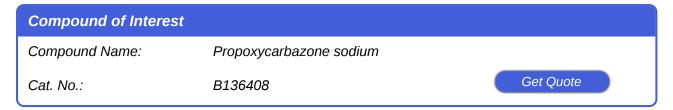


Propoxycarbazone-Sodium: A Technical Guide to Synthesis and Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis, chemical properties, and mode of action of propoxycarbazone-sodium, a post-emergence herbicide. The information is intended for researchers, scientists, and professionals involved in drug development and agrochemical research.

Chemical and Physical Properties

Propoxycarbazone-sodium is a colorless, odorless crystalline powder.[1] Its properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C15H17N4NaO7S	[1][2][3]
Molecular Weight	420.37 g/mol	[1][4]
Melting Point	230-240 °C (decomposes)	[1][2]
Boiling Point	546 °C at 760 mmHg	[2][3]
Density	1.42 g/cm³ at 20 °C	[1][3]
Vapor Pressure	<1 x 10^{-8} Pa at 20 °C	[1][3]
рКа	2.1 (for the free acid)	[2]
LogP (octanol-water partition coefficient)	-0.30 (pH 4), -1.55 (pH 7), -1.59 (pH 9)	[1]
Water Solubility (at 20 °C)	2.9 g/L (pH 4.5), 42 g/L (pH 7- 9)	[2][3]
Solubility in Organic Solvents (g/L at 20 °C)	Dichloromethane: 1.5, n-heptane: <0.1, Xylene: <0.1, Isopropanol: <0.1, Dimethylsulfoxide: 190, Acetonitrile: 0.9	[1][2][3]

Synthesis of Propoxycarbazone-Sodium

The synthesis of propoxycarbazone-sodium is a multi-step process.[5][6] A common method involves the reaction of 4-methyl-4,5-dihydro-3-propoxy-5-oxo-1H-1,2,4-triazole-2-carbamate with methyl 2-sulfonylchloride benzoate in the presence of a base.[1]

Another described synthesis pathway starts with methyl thioisocyanate and n-propanol to prepare an intermediate triazolinone, which is then reacted with a sulfonyl isocyanate.[3]

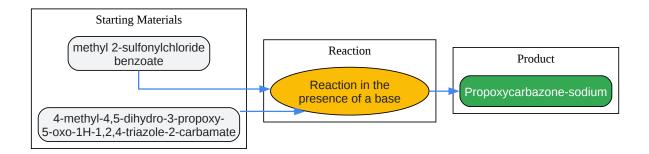
Detailed Experimental Protocol

A representative synthesis protocol is as follows:



- Formation of the Triazolinone Intermediate: Methyl thioisocyanate is reacted with n-propanol to form the corresponding triazolinone intermediate.
- Reaction with Sulfonyl Isocyanate: The triazolinone intermediate is then reacted with a sulfonyl isocyanate, such as methyl 2-(isocyanatosulfonyl)benzoate.
- Formation of the Sodium Salt: The resulting propoxycarbazone is neutralized with sodium hydroxide to form the final product, propoxycarbazone-sodium.[5][6]

The overall reaction can be visualized as follows:



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Caption: Synthesis pathway of propoxycarbazone-sodium.

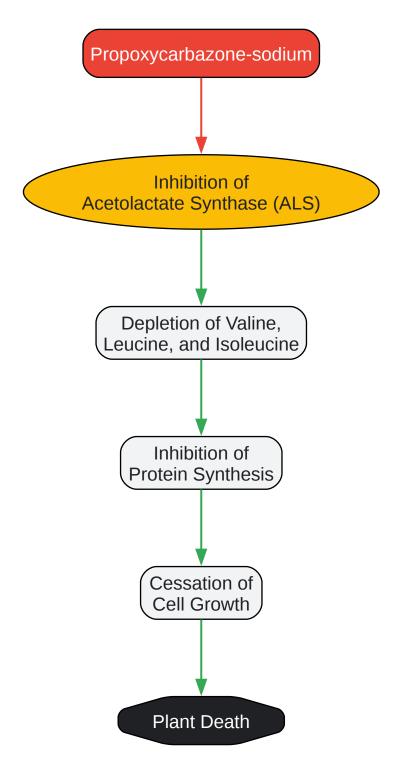
Mode of Action

Propoxycarbazone-sodium is a post-emergence herbicide that is effective against various annual and perennial grasses, as well as some broad-leaved weeds in wheat, rye, and triticale. [1] Its herbicidal activity stems from the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][5][6][7]

ALS is a crucial enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine). By inhibiting this enzyme, propoxycarbazone-sodium disrupts protein synthesis, leading to the cessation of cell growth and ultimately the death of the target plant.[2]



The herbicide is absorbed through both the leaves and roots and is translocated throughout the plant.[5][6]



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Caption: Mode of action of propoxycarbazone-sodium.



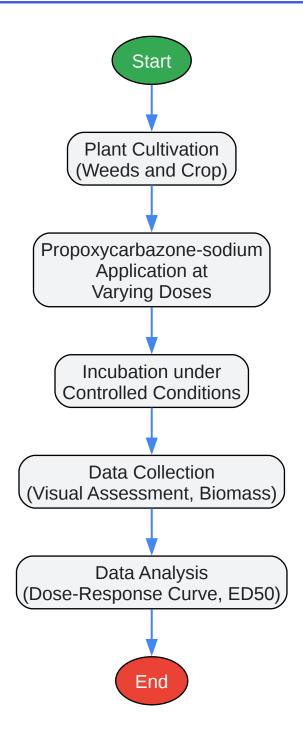
Experimental Workflow for Efficacy Testing

A typical experimental workflow to evaluate the efficacy of propoxycarbazone-sodium as a herbicide is outlined below. This protocol can be adapted for various target weed species and environmental conditions.

Experimental Protocol

- Plant Cultivation: Grow target weed species and crop species (e.g., wheat) in a controlled environment (greenhouse or growth chamber) from seeds in pots containing a standardized soil mix.
- Herbicide Application: At a specific growth stage of the plants (e.g., 2-4 leaf stage), apply
 propoxycarbazone-sodium at various concentrations. Application can be done using a
 laboratory sprayer to simulate field conditions. Include a control group that is sprayed with a
 blank formulation (without the active ingredient).
- Evaluation: Assess the herbicidal effect at set time points after application (e.g., 7, 14, and 21 days). Efficacy is typically evaluated by visual assessment of plant injury (e.g., chlorosis, necrosis, stunting) on a percentage scale and by measuring the reduction in plant biomass (fresh or dry weight) compared to the control group.
- Data Analysis: Analyze the dose-response relationship to determine the effective dose (ED)
 values, such as the ED50 (the dose causing 50% inhibition of growth).





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Caption: Experimental workflow for herbicide efficacy testing.

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